

# Tetromycin B: A Technical Overview of a Promising Tetronic Acid Antibiotic

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## Compound of Interest

Compound Name: *Tetromycin B*

Cat. No.: *B15564315*

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## Abstract

**Tetromycin B** is a member of the tetronic acid class of antibiotics, a group of natural products known for their diverse and potent biological activities. While detailed public research on **Tetromycin B** is limited, it has been identified as an unusual tetronic acid-structured antibiotic with notable efficacy against methicillin-resistant *Staphylococcus aureus* (MRSA). This technical guide synthesizes the available information on **Tetromycin B** and related, well-characterized tetronic acid antibiotics to provide a comprehensive overview for researchers and drug development professionals. This document covers the structural information, potential biosynthetic pathways, proposed mechanisms of action, and relevant experimental data, highlighting the therapeutic potential of this antibiotic class.

## Introduction

The rise of antibiotic-resistant bacteria, particularly MRSA, poses a significant global health threat, necessitating the discovery and development of novel antimicrobial agents. Tetronic acids are a class of polyketide natural products characterized by a 2,4-furanedione core. This structural motif is responsible for the diverse biological activities exhibited by this family of compounds, which includes antibacterial, antiviral, and anticancer properties.

**Tetromycin B** has been identified as a promising tetronic acid antibiotic with activity against MRSA. However, the publicly available scientific literature on **Tetromycin B** is sparse. This

guide aims to consolidate the existing information and provide a framework for future research and development by drawing parallels with closely related and more extensively studied tetracycline acid antibiotics.

## Physicochemical Properties of **Tetromycin B**

Based on available supplier information, the fundamental physicochemical properties of **Tetromycin B** are summarized in Table 1.

Table 1: Physicochemical Properties of **Tetromycin B**

Property	Value	Source
CAS Number	180027-84-3	<a href="#">[1]</a>
Molecular Formula	C <sub>34</sub> H <sub>46</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	534.7 g/mol	<a href="#">[1]</a>
Appearance	Light tan solid	
Purity	>99% by HPLC	
Solubility	Soluble in ethanol, methanol, DMF, DMSO	
Storage Conditions	-20°C	

## Biological Activity of **Tetronomycin**, a Related Tetracycline Acid Antibiotic

While specific quantitative data for **Tetromycin B** is not readily available in the public domain, a closely related compound, **Tetronomycin**, has been studied for its potent antibacterial activity against a range of drug-resistant Gram-positive bacteria. The Minimum Inhibitory Concentration (MIC) values for **Tetronomycin** are presented in Table 2. These data highlight the potential of this structural class of antibiotics.

Table 2: Minimum Inhibitory Concentration (MIC) of **Tetronomycin** against various bacterial strains.

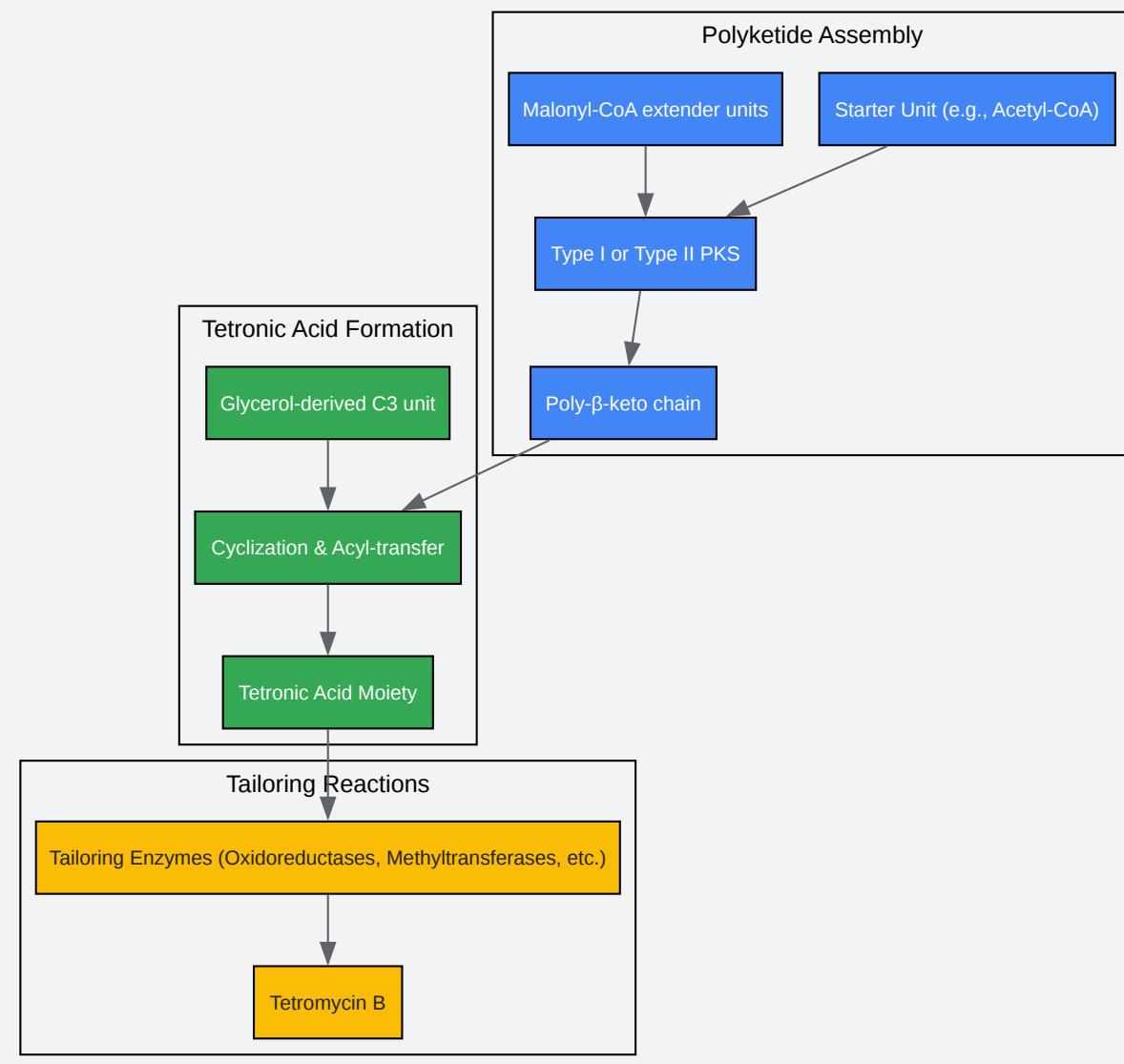
Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus (Methicillin-susceptible)	0.1 - 0.2
Staphylococcus aureus (Methicillin-resistant, MRSA)	0.1 - 0.4
Staphylococcus epidermidis (Methicillin-resistant)	0.1 - 0.2
Enterococcus faecalis (Vancomycin-resistant, VRE)	0.2 - 0.8
Enterococcus faecium (Vancomycin-resistant, VRE)	0.2 - 0.8
Streptococcus pneumoniae (Penicillin-resistant)	<0.05
Bacillus subtilis	<0.05

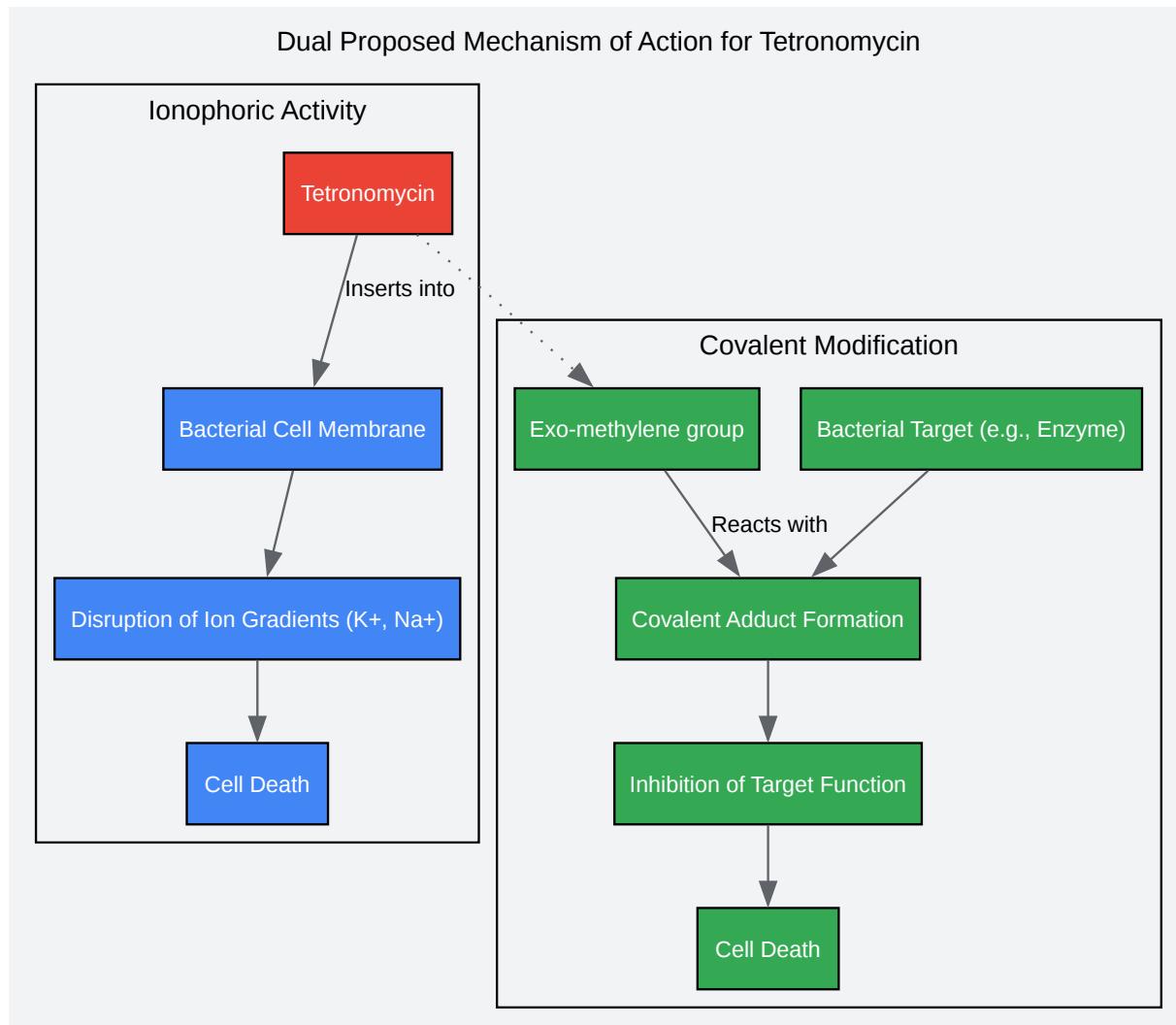
Data extracted from "Rediscovery of Tetronomycin as a Broad-Spectrum and Potent Antibiotic against Drug-Resistant Gram-Positive Bacteria"[2].

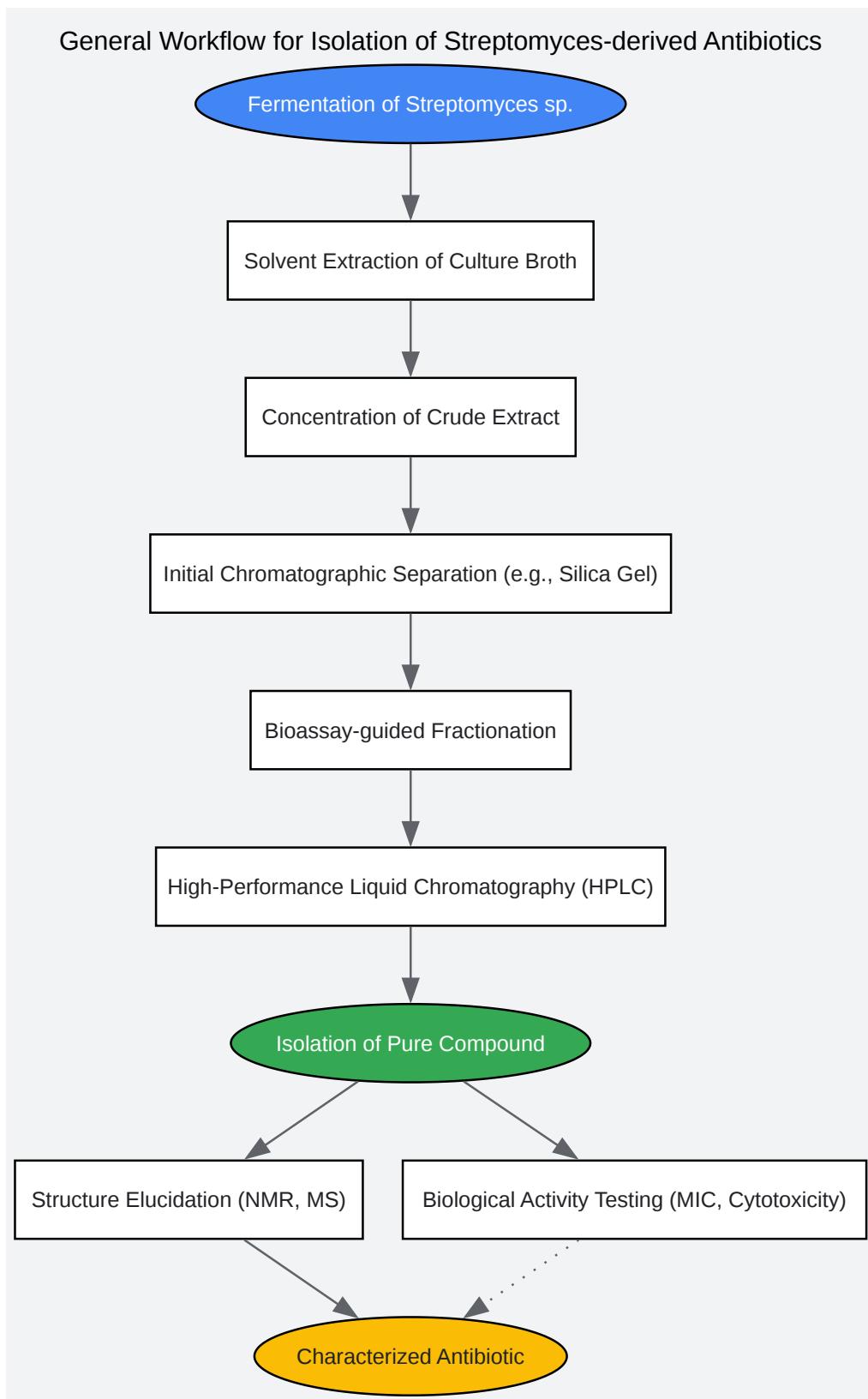
## Proposed Biosynthesis of Tetronic Acid Antibiotics

The biosynthesis of tetronic acid antibiotics is a complex process involving polyketide synthases (PKS) and various tailoring enzymes. While the specific biosynthetic gene cluster for **Tetromycin B** has not been identified, a general pathway can be proposed based on studies of other tetronic acid-containing natural products.

## Proposed Biosynthetic Pathway for a Tetronic Acid Core







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## References

- 1. Identification of Thiotetronic Acid Antibiotic Biosynthetic Pathways by Target-directed Genome Mining - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Rediscovery of Tetronomycin as a Broad-Spectrum and Potent Antibiotic against Drug-Resistant Gram-Positive Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
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